

Personal protective equipment for handling EHT 1610

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Compound of Interest

Compound Name: EHT 1610

Cat. No.: B15544612

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Essential Safety and Handling Guide for EHT 1610

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **EHT 1610**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **EHT 1610** (CAS: 1425945-60-3), a potent inhibitor of the DYRK family of kinases. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

When handling **EHT 1610**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE and safety protocols.

Protective Measure	Specification	Rationale
Eye Protection	Tightly fitting safety goggles.	Protects against splashes and dust particles.
Hand Protection	Chemically impermeable gloves.	Prevents skin contact with the compound.
Body Protection	Suitable protective clothing.	Minimizes the risk of skin exposure.
Respiratory Protection	Not required under normal use with adequate ventilation.	Use a certified respirator if dust formation is likely or ventilation is inadequate.
Engineering Controls	Handle in a well-ventilated place.	Ensures airborne concentrations are kept to a minimum.
Hygiene Practices	Wash hands thoroughly after handling. Take off contaminated clothing immediately.	Prevents accidental ingestion and cross-contamination.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **EHT 1610** is crucial for laboratory safety and environmental protection.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from foodstuff containers and incompatible materials.[\[1\]](#)

Handling and Use:

- Ensure the work area is clean and well-ventilated.[\[1\]](#)

- Don the appropriate PPE as detailed in the table above.
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition from electrostatic discharge.[\[1\]](#)
- Weigh and prepare solutions in a designated area, preferably within a chemical fume hood.

Spill Management:

- Personal Precautions:
 - Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)
 - Wear full personal protective equipment, including chemical-impermeable gloves.[\[1\]](#)
 - Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[1\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[\[1\]](#)
 - Do not let the chemical enter drains, as discharge into the environment must be avoided.[\[1\]](#)
- Containment and Cleaning:
 - Collect the spilled material and place it in suitable, closed containers for disposal.[\[1\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
 - Promptly dispose of adhered or collected material in accordance with appropriate laws and regulations.[\[1\]](#)

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the chemical to be released into the environment.[\[1\]](#)

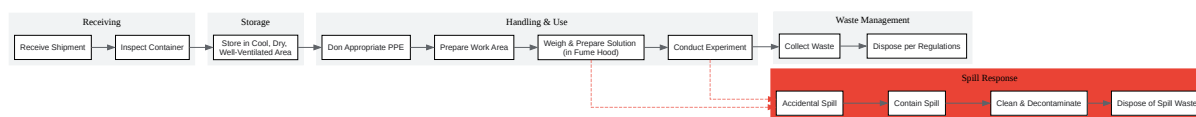
Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure to **EHT 1610**.

Exposure Route	First Aid Measures
After Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
In Case of Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
If Swallowed	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Experimental Workflow for Handling EHT 1610

The following diagram illustrates the standard workflow for handling **EHT 1610** in a laboratory setting, from initial receipt to final disposal.



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EHT 1610 Handling and Disposal Workflow

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References

- 1. targetmol.com [targetmol.com]
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